



# Application Note: Measuring Cell Viability with HS-1371 Using the MTT Assay

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Compound of Interest		
Compound Name:	HS-1371	
Cat. No.:	B607975	Get Quote

Audience: Researchers, scientists, and drug development professionals.

### Introduction

**HS-1371** is a potent, ATP-competitive inhibitor of Receptor-Interacting Protein Kinase 3 (RIP3 or RIPK3), a central enzyme in the necroptosis signaling pathway.[1][2] Necroptosis is a form of regulated necrosis, or programmed cell death, that is implicated in various pathological conditions, including inflammatory diseases and ischemia-reperfusion injury.[1][3][4] By directly binding to the ATP pocket of RIP3, **HS-1371** suppresses its kinase activity, thereby blocking the downstream signaling events that lead to cell death.[3][5] Unlike broad-spectrum cytotoxic agents, **HS-1371** specifically inhibits necroptosis without affecting apoptosis, making it a valuable tool for studying cell death mechanisms.[1][6]

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a widely used colorimetric method to assess cell metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity.[7][8] The assay is based on the ability of NAD(P)H-dependent oxidoreductase enzymes in the mitochondria of viable cells to reduce the yellow MTT salt into insoluble purple formazan crystals.[7][9]

This application note provides a detailed protocol for using the MTT assay to quantify the protective effects of **HS-1371** against induced necroptosis in a cell culture model.

# Signaling Pathway of HS-1371 Action

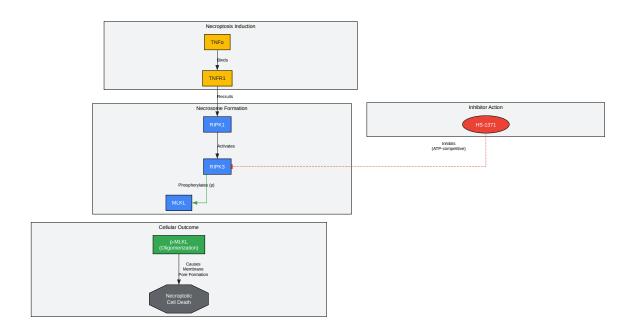


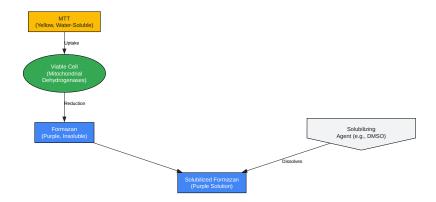




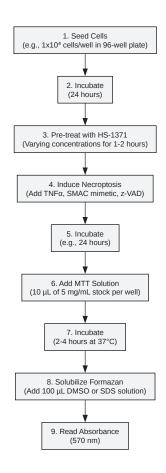
**HS-1371** intervenes in the necroptosis pathway. Upon stimulation by factors like Tumor Necrosis Factor (TNF), RIP1 and RIP3 kinases are recruited and activated, leading to the phosphorylation of Mixed Lineage Kinase Domain-Like protein (MLKL). This triggers MLKL oligomerization and translocation to the plasma membrane, causing membrane rupture and cell death. **HS-1371** specifically inhibits the kinase activity of RIP3, preventing MLKL phosphorylation and halting the necroptotic cascade.[3][5]











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## References

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